

# Technical Support Center: Samarium-149

## Management in Research Reactors

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### Compound of Interest

Compound Name: Samarium-149

Cat. No.: B080668

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and professionals involved in drug development who utilize research reactors and may encounter issues related to **Samarium-149** (Sm-149) poisoning.

## Frequently Asked Questions (FAQs)

**Q1:** What is **Samarium-149** and why is it a concern in our reactor?

**A1:** **Samarium-149** is a stable isotope and a potent neutron poison, meaning it has a very high probability of absorbing neutrons.<sup>[1][2]</sup> It is not a direct fission product but is formed from the decay of Promethium-149 (Pm-149), which is a fission product.<sup>[1][3]</sup> Its significance lies in its large neutron absorption cross-section, which can negatively impact the reactivity of the reactor core, effectively acting as a control rod and potentially hindering the chain reaction.<sup>[1][2]</sup>

**Q2:** We've shut down the reactor for maintenance, and upon restart, we're having trouble achieving criticality. Could Sm-149 be the cause?

**A2:** Yes, this is a classic issue related to Sm-149. After a reactor shutdown, the neutron flux ceases, so Sm-149 is no longer being "burned up" or removed through neutron absorption.<sup>[1][3][4]</sup> However, the accumulated inventory of its precursor, Promethium-149 (with a half-life of 53.1 hours), continues to decay into Sm-149.<sup>[1]</sup> This leads to a significant increase in the Sm-149 concentration, peaking some time after shutdown and remaining high as it is a stable

isotope.<sup>[5]</sup> This increased "poison load" requires additional positive reactivity to overcome upon restart.

Q3: How is Sm-149 different from Xenon-135 poisoning?

A3: Both are significant neutron poisons, but they behave differently. Xenon-135 is a radioactive fission product with a shorter-lived precursor, leading to a more rapid and pronounced "poisoning peak" after shutdown, followed by its own decay.<sup>[5]</sup> **Samarium-149**, on the other hand, is a stable isotope formed from a longer-lived precursor.<sup>[1]</sup> Consequently, its concentration builds up more slowly after shutdown and does not decay away on its own.<sup>[5]</sup> The only ways to remove Sm-149 are through neutron absorption during reactor operation or by physically removing the fuel during refueling.<sup>[1][3]</sup>

Q4: Can we predict the concentration of Sm-149 in our reactor core?

A4: Yes, the concentration of Sm-149 can be predicted with reasonable accuracy using computational models. These models take into account the reactor's power history, neutron flux, fuel type, and the decay and absorption properties of the relevant isotopes. The equilibrium concentration of Sm-149 during steady-state operation is largely independent of the neutron flux level.<sup>[4][6]</sup> However, transient behavior after shutdown or power changes requires more detailed calculations.

Q5: What are the primary methods for removing Sm-149 from the reactor core?

A5: There are two primary methods for Sm-149 removal:

- Burnup: During reactor operation, Sm-149 atoms absorb neutrons and are transmuted into Samarium-150, which has a much smaller neutron absorption cross-section. This is the primary method of removal while the reactor is at power.<sup>[1][3][4]</sup>
- Refueling: The physical removal of spent fuel assemblies and their replacement with fresh fuel is another way to reduce the overall Sm-149 inventory in the core.<sup>[1][3]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Unexpected negative reactivity during steady-state operation.	Higher than expected Sm-149 concentration.	<ol style="list-style-type: none"><li>1. Verify reactor power history and ensure it aligns with calculations for Sm-149 equilibrium.</li><li>2. Review fuel burnup data to assess the accumulation of fission products.</li><li>3. Perform a reactivity balance calculation to isolate the source of the negative reactivity.</li></ol>
Difficulty achieving criticality after a prolonged shutdown.	Post-shutdown increase in Sm-149 concentration.	<ol style="list-style-type: none"><li>1. Calculate the expected Sm-149 poisoning based on the shutdown duration and pre-shutdown power level.</li><li>2. Ensure sufficient excess reactivity is available from control rod withdrawal or other positive reactivity insertion mechanisms to override the samarium poison load.</li><li>3. If criticality cannot be achieved, a waiting period for the decay of other short-lived neutron poisons might be necessary, though Sm-149 will remain.</li></ol>
Discrepancy between calculated and measured Sm-149 effects.	Inaccurate nuclear data or modeling parameters.	<ol style="list-style-type: none"><li>1. Review and update the cross-section libraries used in the reactor physics codes.</li><li>2. Validate the computational model against experimental data from previous operational cycles.</li><li>3. Consider implementing an experimental protocol to directly or indirectly</li></ol>

measure the Sm-149 concentration.

## Quantitative Data Summary

Parameter	Value	Significance
Sm-149 Thermal Neutron Absorption Cross-Section	~41,000 barns	Extremely high, making it a very effective neutron absorber. <a href="#">[7]</a>
Pm-149 Half-life	53.1 hours	Governs the rate of Sm-149 production after reactor shutdown. <a href="#">[1]</a>
Nd-149 Half-life	1.73 hours	Short half-life means Pm-149 is produced relatively quickly from fission. <a href="#">[1]</a>
Fission Yield of Pm-149 (from U-235 thermal fission)	~1.08%	A significant yield, ensuring a continuous source of Sm-149's precursor. <a href="#">[1]</a>

## Experimental Protocols

Protocol: Indirect Measurement of Sm-149 Poisoning through Reactivity Worth

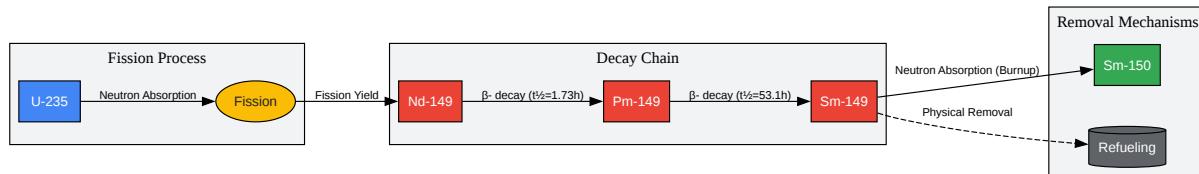
Objective: To determine the reactivity worth of the accumulated Sm-149 in the reactor core after a shutdown period.

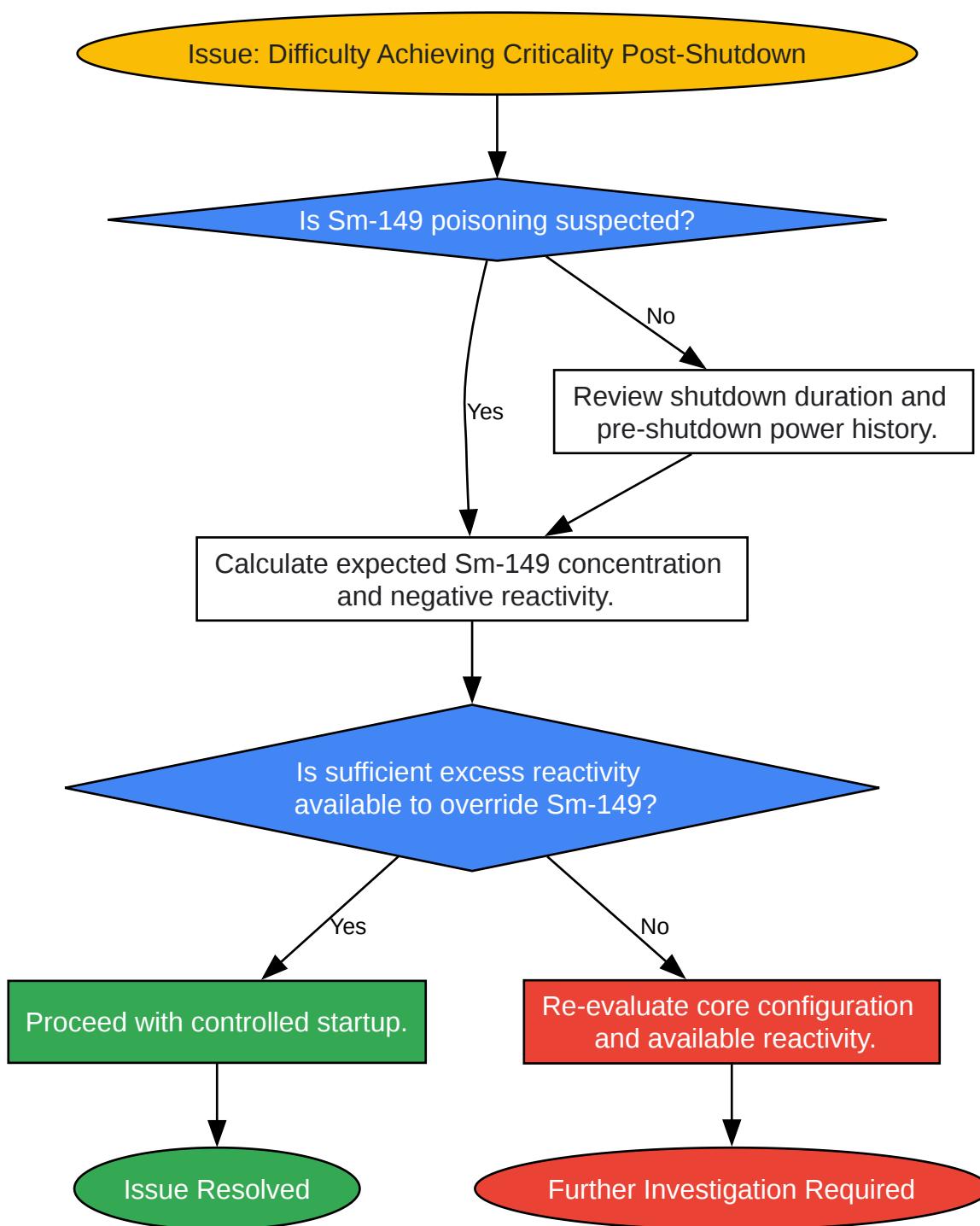
Methodology:

- Pre-Shutdown Data Collection:
  - Maintain the reactor at a steady, known power level for a sufficient duration to reach equilibrium concentrations of fission product poisons, including the precursor Pm-149.
  - Record all relevant operational data, including power level, control rod positions, and core temperature.

- Just before the planned shutdown, perform a critical rod position measurement to establish a baseline reactivity state.
- Reactor Shutdown and Waiting Period:
  - Shut down the reactor.
  - Allow the reactor to remain in a shutdown state for a predetermined period (e.g., 24, 48, or 72 hours) to allow for the decay of Pm-149 into Sm-149.
- Post-Shutdown Data Collection:
  - Initiate a reactor startup following standard procedures.
  - Carefully bring the reactor to a low-power critical state.
  - Record the new critical control rod positions.
- Data Analysis and Calculation:
  - Compare the critical rod positions before shutdown and after the waiting period. The difference in rod positions is directly related to the change in core reactivity.
  - Using the known calibration curves for the control rods (reactivity worth per unit of movement), calculate the total negative reactivity added to the core during the shutdown.
  - This change in reactivity is primarily attributable to the buildup of Sm-149 (after accounting for the decay of Xenon-135 and other short-lived poisons).
- Comparison with Models:
  - Compare the experimentally determined reactivity worth of Sm-149 with the predictions from reactor physics simulation codes.
  - Any significant discrepancies may indicate issues with the computational model or the nuclear data being used.

## Visualizations





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